

# Proper Disposal of Prenyl Salicylate: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Prenyl salicylate

Cat. No.: B1220626

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This document provides essential safety and logistical information for the proper disposal of **prenyl salicylate**, a compound utilized in fragrance and flavor applications.

Adherence to proper disposal protocols is critical not only for laboratory safety but also for environmental protection. This guide offers a step-by-step approach to managing **prenyl salicylate** waste, from initial handling to final disposal, based on available safety data.

## Quantitative Safety and Physical Properties

The following table summarizes key quantitative data for **prenyl salicylate**, crucial for risk assessment and the implementation of appropriate safety measures.

Property	Value	Source
CAS Number	68555-58-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>12</sub> H <sub>14</sub> O <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	206.24 g/mol	<a href="#">[1]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[2]</a>
Oral LD50 (Rat)	3200 mg/kg	<a href="#">[3]</a>
Dermal LD50 (Rabbit)	> 5000 mg/kg	<a href="#">[3]</a>
Flash Point	67.78 °C (154.00 °F)	<a href="#">[3]</a>
Boiling Point	370 °C at 760 mmHg	<a href="#">[1]</a>
Density	1.080 - 1.089 g/cm <sup>3</sup> at 25°C	<a href="#">[2]</a>

## Hazard Identification and Personal Protective Equipment (PPE)

**Prenyl salicylate** is classified as an irritant.[\[3\]](#) It is irritating to the skin and eyes.[\[1\]](#)[\[3\]](#) Therefore, appropriate personal protective equipment should be worn at all times when handling this substance.

Recommended PPE:

- Gloves: Chemical-resistant gloves.
- Eye Protection: Safety glasses with side shields or chemical goggles.
- Body Protection: A standard lab coat is recommended.

## Step-by-Step Disposal Procedure

The proper disposal of **prenyl salicylate**, as with any laboratory chemical, should always be in accordance with local, state, and federal regulations. The following is a general procedural workflow for the disposal of **prenyl salicylate** waste.

## Prenyl Salicylate Disposal Workflow

### Experimental Protocols for Safe Disposal:

- Identification and Segregation:
  - Clearly identify all waste streams containing **prenyl salicylate**.
  - Segregate **prenyl salicylate** waste from other chemical waste to prevent accidental mixing with incompatible materials.
- Waste Collection:
  - Collect liquid **prenyl salicylate** waste in a designated, leak-proof container made of a compatible material.
  - Ensure the container is clearly labeled with "**Prenyl Salicylate** Waste" and any other required hazard warnings.
  - Keep the container sealed when not in use.
- Spill Management:
  - In the event of a spill, absorb the liquid with an inert material (e.g., vermiculite, dry sand).
  - Collect the contaminated absorbent material into a separate, sealed container for disposal.
  - Clean the spill area thoroughly.
- Temporary Storage:
  - Store the sealed waste container in a cool, dry, and well-ventilated area designated for chemical waste.
  - Ensure the storage area is away from sources of ignition, as **prenyl salicylate** has a flash point of 67.78 °C.[3]
  - Store away from strong oxidizing agents.

- Final Disposal:
  - Consult your institution's Environmental Health and Safety (EH&S) department for specific disposal guidelines.
  - Dispose of the **prenyl salicylate** waste through a licensed and certified hazardous waste disposal company.
  - Do not dispose of **prenyl salicylate** down the drain or in regular trash.

By following these procedures, laboratory professionals can ensure the safe and compliant disposal of **prenyl salicylate**, minimizing risks to personnel and the environment. Always refer to your institution's specific safety protocols and the latest safety data sheets for the most current information.

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## References

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